

basic handling and storage guidelines for 8-(Tosylamino)quinoline

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Compound of Interest

Compound Name: 8-(Tosylamino)quinoline

Cat. No.: B084751

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An In-Depth Technical Guide to the Basic Handling and Storage of 8-(Tosylamino)quinoline

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the essential handling and storage protocols for 8-(Tosylamino)quinoline. Moving beyond a simple checklist, this document elucidates the rationale behind each procedural step, grounding best practices in the physicochemical properties and known hazards of the compound. Our objective is to foster a proactive safety culture and ensure the long-term integrity of the material for reliable experimental outcomes.

Compound Identification and Physicochemical Profile

8-(Tosylamino)quinoline, a sulfonamide derivative, is a solid, crystalline compound utilized in various research applications, including synthetic chemistry and medicinal chemistry.^{[1][2]} A precise understanding of its physical properties is fundamental to its appropriate handling and storage.

Table 1: Physicochemical Properties of 8-(Tosylamino)quinoline

Property	Value	Source(s)
CAS Number	10304-39-9	[1][3]
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂ S	[3][4]
Molecular Weight	298.36 g/mol	[3]
Appearance	White to pale brown solid/powder	[1][3][4]
Melting Point	154-158 °C (lit.)	[3][4]

| Form | Solid |[3] |

Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), **8-(Tosylamino)quinoline** is classified with specific hazards that necessitate careful handling to minimize risk to personnel. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.

Table 2: GHS Hazard Identification for **8-(Tosylamino)quinoline**

Hazard Class	GHS Code	Signal Word	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation.	
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.	

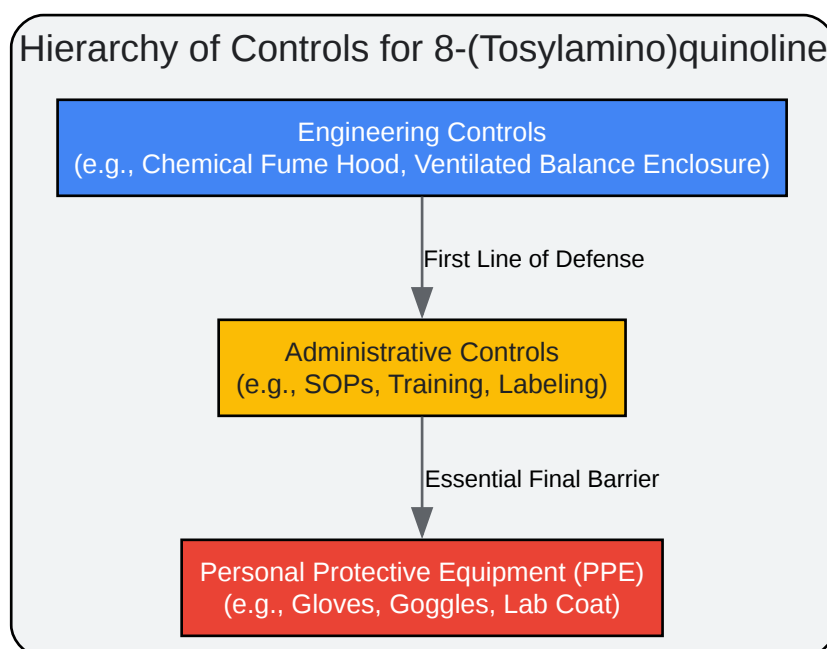
| Specific Target Organ Toxicity (Single Exposure) | H335 | Warning | May cause respiratory irritation. | |

The presence of the quinoline moiety suggests a cautious approach, as some quinoline derivatives are known for other potential hazards.[5][6] Therefore, treating the compound with

respect and adhering to stringent safety protocols is paramount. The GHS pictogram associated with these hazards is the exclamation mark (GHS07).[1]

Hierarchy of Controls: A Systematic Approach to Safety

To mitigate the risks identified, a systematic approach based on the hierarchy of controls should be implemented. This framework prioritizes the most effective measures for ensuring laboratory safety.



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Caption: Hierarchy of controls, prioritizing engineering solutions over PPE.

Engineering Controls

The primary engineering control for handling **8-(Tosylamino)quinoline** powder is a certified chemical fume hood or a ventilated balance enclosure (powder hood).[7] This captures airborne particles at the source, preventing inhalation, which is critical given its classification as a respiratory irritant.

Administrative Controls

- **Standard Operating Procedures (SOPs):** Laboratories must develop and maintain detailed SOPs for the handling and storage of this compound.
- **Training:** All personnel must be trained on the specific hazards and handling procedures for **8-(Tosylamino)quinoline** before working with it.
- **Labeling:** Ensure all primary and secondary containers are clearly labeled with the compound name, CAS number, and appropriate GHS hazard pictograms.

Personal Protective Equipment (PPE)

PPE is the final line of defense and should never be used as a substitute for robust engineering controls.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against dust particles causing serious eye irritation.^[5]
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and removed properly to avoid skin contamination.^[5]
- **Body Protection:** A standard laboratory coat should be worn to prevent skin contact.
- **Respiratory Protection:** If working outside of a fume hood is unavoidable (not recommended), a NIOSH-approved N95 dust mask or higher-level respirator is required to prevent respiratory tract irritation.

Safe Handling Protocols

Adherence to a systematic workflow minimizes exposure and prevents contamination.

Weighing and Aliquoting Protocol

- **Preparation:** Don the required PPE (lab coat, safety goggles, gloves).
- **Engineering Control:** Perform all manipulations of the solid compound within a chemical fume hood or ventilated balance enclosure.

- **Static Control:** Use an anti-static weigh boat or dish, as fine powders can be susceptible to static electricity, leading to material loss and contamination.
- **Dispensing:** Use a dedicated, clean spatula to carefully transfer the desired amount of **8-(Tosylamino)quinoline** from the stock container to the weigh boat. Avoid creating airborne dust.
- **Closure:** Immediately and securely close the stock container cap after dispensing to prevent absorption of atmospheric moisture and contamination.
- **Cleanup:** Carefully clean the spatula and the balance area. Dispose of any contaminated wipes or weigh boats as solid chemical waste.
- **Hand Washing:** Wash hands thoroughly with soap and water after the procedure is complete, even after removing gloves.[7]

Storage and Stability

Proper storage is crucial for maintaining the chemical integrity of **8-(Tosylamino)quinoline** and ensuring safety within the laboratory.

General Storage Conditions

The compound should be stored at room temperature (15-25°C) in a dry, cool, and well-ventilated area.[1][3][7] It is classified as a Storage Class 11 Combustible Solid, indicating it should be stored away from strong oxidizing agents.

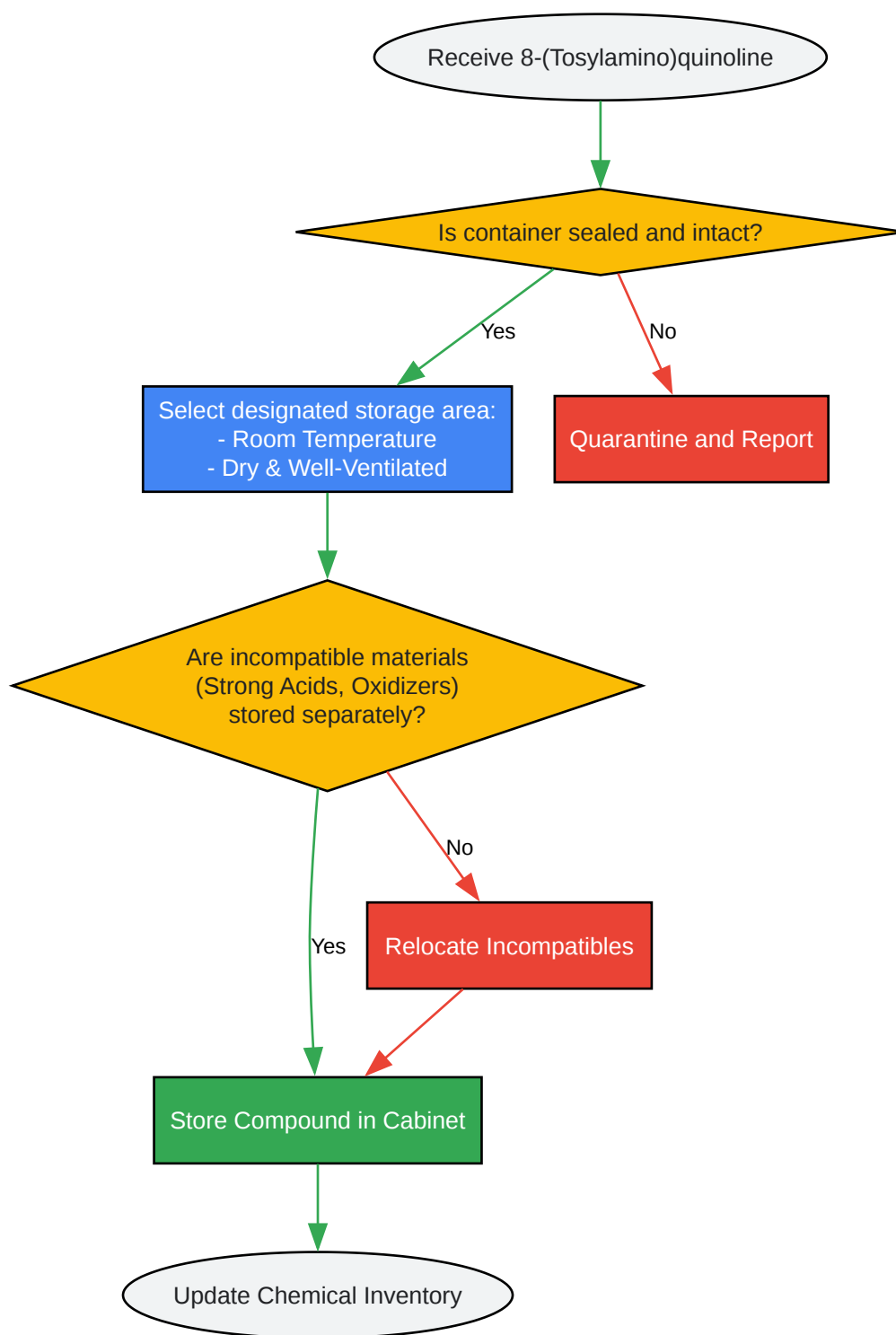
Container and Atmosphere

- **Container:** Keep the compound in its original, tightly sealed container to prevent contamination and exposure to air and moisture.[8]
- **Inert Atmosphere:** While the Safety Data Sheet for the similar compound 8-aminoquinoline notes air sensitivity and recommends storage under an inert atmosphere, this is not explicitly stated for **8-(Tosylamino)quinoline**. [7] However, for long-term (>1 year) archival storage, storing under an inert gas like argon or nitrogen is a best practice to prevent potential oxidative degradation or reaction with atmospheric moisture.

Incompatible Materials

Store **8-(Tosylamino)quinoline** segregated from the following:

- Strong Oxidizing Agents: Can cause exothermic reactions.
- Strong Acids: Can react with the amine and quinoline nitrogen atoms.^[7]



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Caption: Logical workflow for the safe and compliant storage of the compound.

Spill and Emergency Procedures

Small Spills (Solid Powder)

- **Evacuate:** If necessary, restrict access to the affected area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** Gently cover the spill with an inert absorbent material like sand or vermiculite to prevent dust from becoming airborne. Do not use combustible materials like paper towels for the initial covering.
- **Collect:** Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal. Avoid creating dust.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) and then soap and water.
- **Dispose:** Dispose of all cleanup materials as hazardous waste.

Personnel Exposure

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area thoroughly with soap and water. Seek medical attention if irritation persists.[\[5\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[7\]](#)

Waste Disposal

All waste containing **8-(Tosylamino)quinoline**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[\[8\]](#) Follow all local, state, and federal regulations for chemical waste disposal. Do not allow the product to enter drains or the environment.[\[6\]](#)[\[9\]](#)

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